

Solubility of 2-Methyl-3-heptanone in water and organic solvents

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Compound of Interest

Compound Name: 2-Methyl-3-heptanone

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Solubility Profile of 2-Methyl-3-heptanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2-methyl-3-heptanone** in water and various organic solvents. The information is curated to support research, development, and formulation activities where this ketone is utilized.

Core Quantitative Solubility Data

The solubility of **2-methyl-3-heptanone** is a critical parameter for its application in various chemical processes, including its use as a solvent, in fragrance formulations, and as an intermediate in organic synthesis. The following table summarizes the available quantitative and qualitative solubility data for **2-methyl-3-heptanone**.

Solvent	Type	Solubility	Temperature (°C)	Remarks
Water	Polar Protic	1371 mg/L	25	Estimated value. [1]
~2.22 g/L	Not Specified	Predicted value.		
Ethanol	Polar Protic	Miscible	Room Temperature	[2]
Fats	Non-polar	Soluble	Not Specified	[2][3]
Alcohols	Polar Protic	Soluble	Not Specified	[1][4]
Ethers	Polar Aprotic	Soluble	Not Specified	[4]
Hexane	Non-polar	Significantly Soluble	Not Specified	[5]
Cyclohexane	Non-polar	Significantly Soluble	Not Specified	[5]

It is important to note that while qualitative data suggests solubility in a range of organic solvents, specific quantitative values are not readily available in published literature. The provided data for water indicates a slight but measurable solubility. Its miscibility with ethanol is a strong indicator of its potential as a co-solvent in formulations.

Experimental Protocols for Solubility Determination

While specific experimental procedures for determining the solubility of **2-methyl-3-heptanone** were not found in the reviewed literature, standardized methods are well-established for such evaluations. The OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105, provides robust protocols for determining water solubility.[6][7][8][9][10] These methods can be adapted for organic solvents.

Flask Method (for solubilities > 10⁻² g/L)

This method is a straightforward approach for determining the solubility of a substance.

- Preparation: A surplus amount of **2-methyl-3-heptanone** is added to a known volume of the solvent (e.g., water, ethanol) in a flask.
- Equilibration: The flask is sealed and agitated at a constant temperature for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time.[\[6\]](#)[\[10\]](#)
- Separation: Once equilibrium is achieved, the mixture is allowed to stand, and the undissolved ketone is separated from the saturated solution by centrifugation or filtration.
- Analysis: The concentration of **2-methyl-3-heptanone** in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC), high-performance liquid chromatography (HPLC), or mass spectrometry.

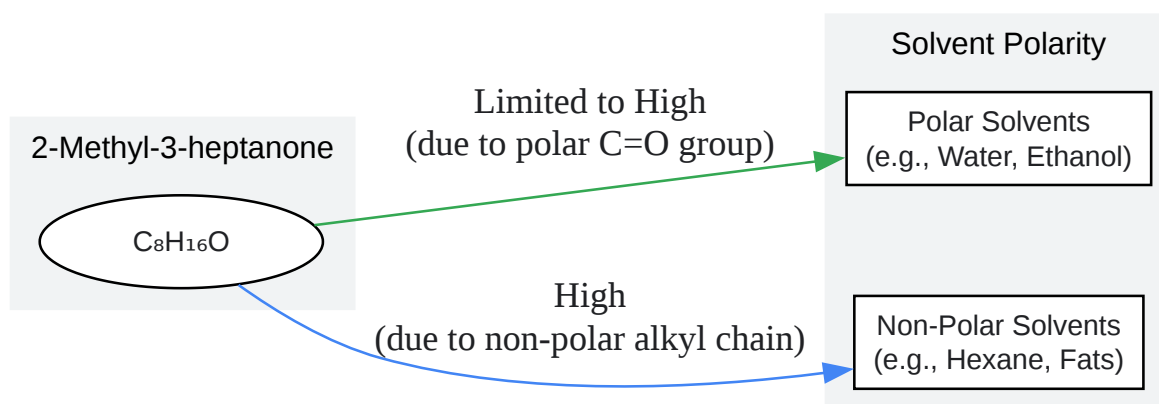
Column Elution Method (for solubilities $< 10^{-2}$ g/L)

This method is more suitable for substances with low solubility.

- Column Preparation: A column is packed with an inert support material coated with an excess of **2-methyl-3-heptanone**.
- Elution: The solvent is passed through the column at a slow, constant rate.
- Sample Collection: The eluate is collected in fractions.
- Analysis: The concentration of **2-methyl-3-heptanone** in each fraction is determined. The plateau of the concentration curve represents the saturation solubility.

Logical Relationships in Solubility

The solubility of a compound is governed by the principle of "like dissolves like." **2-Methyl-3-heptanone** possesses a polar carbonyl group and a non-polar alkyl chain, giving it a dual character. This structure dictates its solubility behavior across different solvent classes.



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Caption: Solubility of **2-Methyl-3-heptanone** based on solvent polarity.

The diagram above illustrates the relationship between the molecular structure of **2-methyl-3-heptanone** and its solubility in polar and non-polar solvents. The presence of the polar carbonyl group allows for interactions with polar solvents, leading to some degree of solubility, with miscibility observed in ethanol. Conversely, the significant non-polar alkyl chain results in high solubility in non-polar environments like hydrocarbons and fats.

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